

1,4-Divinylbenzene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1,4-Divinylbenzene

Cat. No.: B089562

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 105-06-6[1][2][3]

This technical guide provides an in-depth overview of **1,4-Divinylbenzene** (DVB), a crucial crosslinking agent in polymer chemistry. This document outlines its chemical and physical properties, safety and handling protocols, and detailed experimental procedures for its synthesis and polymerization.

Physicochemical Properties

1,4-Divinylbenzene is a key organic compound utilized extensively in the synthesis of polymers and resins.[4] Its bifunctional nature, owing to the two vinyl groups, allows it to act as a potent crosslinking agent, enhancing the thermal and mechanical properties of polymeric materials.[1]

| Property | Value | Reference |
|-------------------|--|--------------|
| Molecular Formula | C ₁₀ H ₁₀ | [3] |
| Molecular Weight | 130.19 g/mol | [1][2][4][5] |
| Appearance | White to light yellow powder or liquid | [1][4][6][7] |
| Boiling Point | 195 °C | [3][6] |
| Density | 0.912 g/mL | [3] |
| Refractive Index | 1.561 | [3] |
| Solubility | Insoluble in water; Soluble in organic solvents like benzene and toluene. Miscible with ethanol and ether. | [5][6] |

Safety Data Sheet Summary

A thorough understanding of the safety profile of **1,4-Divinylbenzene** is critical for its handling in a research and development setting.

Hazard Identification

| Hazard Statement | Classification |
|------------------|--|
| H227 | Combustible liquid[8] |
| H315 | Causes skin irritation[8][9][10] |
| H317 | May cause an allergic skin reaction[8][9][11] |
| H319 | Causes serious eye irritation[8][9][10] |
| H335 | May cause respiratory irritation[8][9][11] |
| H341 | Suspected of causing genetic defects[11] |
| H351 | Suspected of causing cancer[11] |
| H361 | Suspected of damaging fertility or the unborn child[8][9][11] |
| H372 | Causes damage to organs through prolonged or repeated exposure[11] |
| H411 | Toxic to aquatic life with long lasting effects[9][10][11] |

Handling and Storage

| Precautionary Statement | Description |
|-------------------------|--|
| P210 | Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[8] |
| P261 | Avoid breathing dust/fumes/gas/mist/vapors/spray.[8] |
| P273 | Avoid release to the environment.[9][10][11] |
| P280 | Wear protective gloves/ protective clothing/ eye protection/ face protection.[8][9][10][11] |
| P302 + P352 | IF ON SKIN: Wash with plenty of soap and water.[8][9][10][11] |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8][9][10] |
| P403 + P233 | Store in a well-ventilated place. Keep container tightly closed.[8][11] |
| P405 | Store locked up.[8][11] |

Storage Conditions: Store in a cool, dry, well-ventilated place away from direct sunlight and heat.[5][9] The presence of an inhibitor is necessary to prevent polymerization.[6] Commercial products are often stabilized with 4-tert-butylcatechol (TBC).[10] The shelf life can be extended by periodic aeration to maintain dissolved oxygen levels.[9]

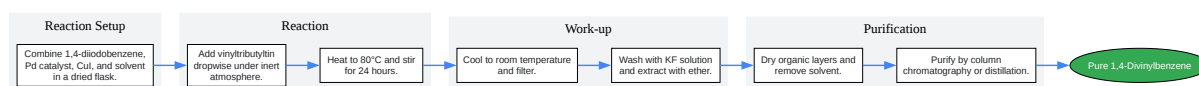
Experimental Protocols

Synthesis of 1,4-Divinylbenzene

The synthesis of **1,4-Divinylbenzene** can be achieved through various chemical routes, with metal-catalyzed cross-coupling reactions being a prominent modern method.[5]

Methodology: Palladium-Catalyzed Cross-Coupling Reaction

- **Reaction Setup:** A dried flask is charged with 1,4-diiodobenzene, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), a copper(I) co-catalyst (e.g., CuI), and a suitable solvent such as triethylamine.
- **Reagent Addition:** Vinyltributyltin is added dropwise to the reaction mixture under an inert atmosphere (e.g., argon or nitrogen).
- **Reaction Conditions:** The mixture is heated to a specific temperature (e.g., 80°C) and stirred for a defined period (e.g., 24 hours) until the reaction is complete, as monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and filtered to remove the catalyst. The filtrate is then washed with an aqueous solution of potassium fluoride to remove tin byproducts, followed by extraction with an organic solvent (e.g., diethyl ether).
- **Purification:** The combined organic layers are dried over an anhydrous salt (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography or distillation to yield pure **1,4-Divinylbenzene**.^[5]



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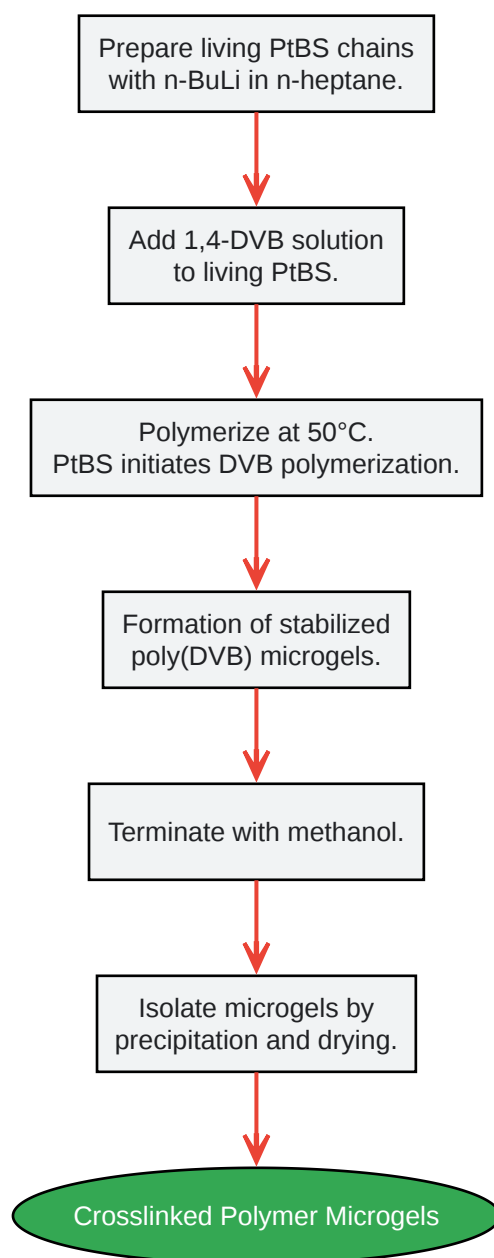
Caption: Palladium-Catalyzed Synthesis of **1,4-Divinylbenzene**.

Anionic Dispersion Polymerization of 1,4-Divinylbenzene

This protocol describes the synthesis of crosslinked polymer microgels using 1,4-DVB.

Methodology:

- **Initiator Preparation:** Living poly(tert-butylstyrene) (PtBS) chains are prepared by the anionic polymerization of tert-butylstyrene using n-butyllithium (n-BuLi) as the initiator in a non-polar solvent like n-heptane.
- **Polymerization of DVB:** A solution of **1,4-Divinylbenzene** in n-heptane is added to the living PtBS solution. The polymerization is typically carried out at a controlled temperature, for instance, 50°C.
- **Microgel Formation:** The living PtBS chains initiate the polymerization of DVB. As the poly(DVB) chains grow, they become insoluble in the n-heptane, leading to the formation of microgel particles. The PtBS chains act as steric stabilizers, preventing macroscopic precipitation.
- **Termination:** The polymerization is terminated by the addition of a protic solvent, such as methanol.
- **Isolation:** The resulting polymer microgels are isolated by precipitation in a non-solvent like methanol and then collected by filtration or centrifugation. The isolated product is then dried, for example, by freeze-drying from benzene.[12]



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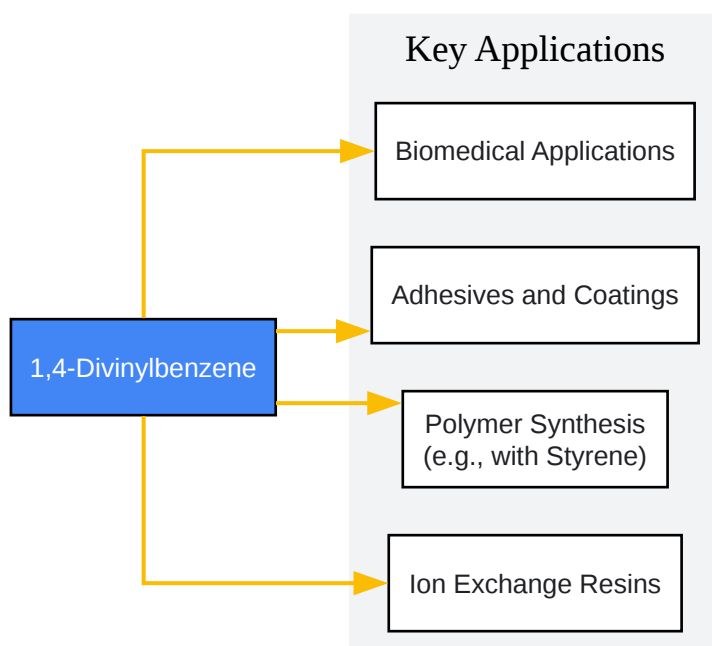
Caption: Anionic Dispersion Polymerization of **1,4-Divinylbenzene**.

Reactivity and Applications

1,4-Divinylbenzene is a highly reactive monomer due to its two vinyl groups, which readily participate in polymerization reactions.^[5] It is a versatile crosslinking agent used to improve the properties of polymers.^[1]

Key Applications:

- Ion Exchange Resins: DVB is a critical component in the manufacture of ion exchange resins, providing the necessary crosslinked structure and stability.[5]
- Polymer Synthesis: It is used as a comonomer with styrene to enhance the thermal and mechanical properties of the resulting composites.[1]
- Adhesives and Coatings: The crosslinking ability of DVB imparts strength and durability to adhesives and coatings.
- Biomedical Applications: Porous polymer microspheres synthesized from DVB have applications in drug delivery and as stationary phases in chromatography.



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Caption: Applications of **1,4-Divinylbenzene**.

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